

# "Cyphos IL 253" chemical properties and structure

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## Compound of Interest

Compound Name: *Tributyl(octyl)phosphonium chloride*

Cat. No.: *B3144918*

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An In-Depth Technical Guide to Cyphos® IL 253 (**Tributyl(octyl)phosphonium chloride**)

## Foreword for the Modern Researcher

In the ever-evolving landscape of chemical synthesis and materials science, ionic liquids (ILs) have emerged as a class of compounds with immense potential. Their unique properties, including low vapor pressure, high thermal stability, and tunable solvency, have positioned them as "designer solvents" and catalysts for a myriad of applications. This guide focuses on a particularly versatile member of the phosphonium ionic liquid family: Cyphos® IL 253. As a Senior Application Scientist, my objective is not merely to present data but to provide a cohesive understanding of this compound's behavior, empowering you, the researcher, to harness its full potential. We will delve into the "why" behind its properties and the practical "how" of its application, always grounding our discussion in robust scientific principles.

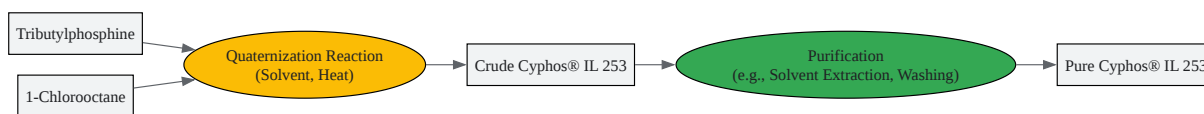
## Chemical Identity and Core Properties

At its core, Cyphos® IL 253 is **tributyl(octyl)phosphonium chloride**.<sup>[1][2][3]</sup> This identity is crucial, as the "Cyphos" trade name encompasses a range of phosphonium-based ionic liquids. It is imperative to distinguish it from other members of this family, such as Cyphos® IL 101 (trihexyl(tetradecyl)phosphonium chloride).<sup>[4][5][6]</sup>

The structure consists of a central phosphorus atom bonded to three butyl groups and one octyl group, forming a bulky, asymmetric phosphonium cation. This cation is paired with a

chloride anion.[3]

## Structural Diagram



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Caption: Generalized synthetic workflow for Cyphos® IL 253.

## Experimental Protocol: A Conceptual Overview

- **Reaction Setup:** Tributylphosphine and a slight molar excess of 1-chlorooctane are combined in a suitable solvent (e.g., toluene or acetonitrile) under an inert atmosphere (e.g., nitrogen or argon). The inert atmosphere is crucial to prevent the oxidation of the phosphine starting material.
- **Thermal Conditions:** The reaction mixture is heated to reflux for a prolonged period (typically 24-48 hours) to drive the quaternization reaction to completion.
- **Workup and Purification:** After cooling, the solvent is removed under reduced pressure. The resulting crude product is then purified. A common method involves washing with a non-polar solvent like hexane to remove unreacted starting materials. The product is then dried under high vacuum to remove any residual volatile components.

Causality in Experimental Choices:

- **Inert Atmosphere:** Tributylphosphine is susceptible to oxidation. The use of an inert atmosphere is a self-validating step to ensure the purity of the final product and prevent the formation of phosphine oxide impurities.
- **Molar Excess of Alkyl Halide:** Using a slight excess of 1-chlorooctane helps to ensure that all of the more valuable tributylphosphine is consumed.

- **Washing with Non-polar Solvents:** The ionic liquid, being a salt, is generally insoluble in non-polar solvents like hexane, while the unreacted, non-polar starting materials are soluble. This allows for their effective removal.

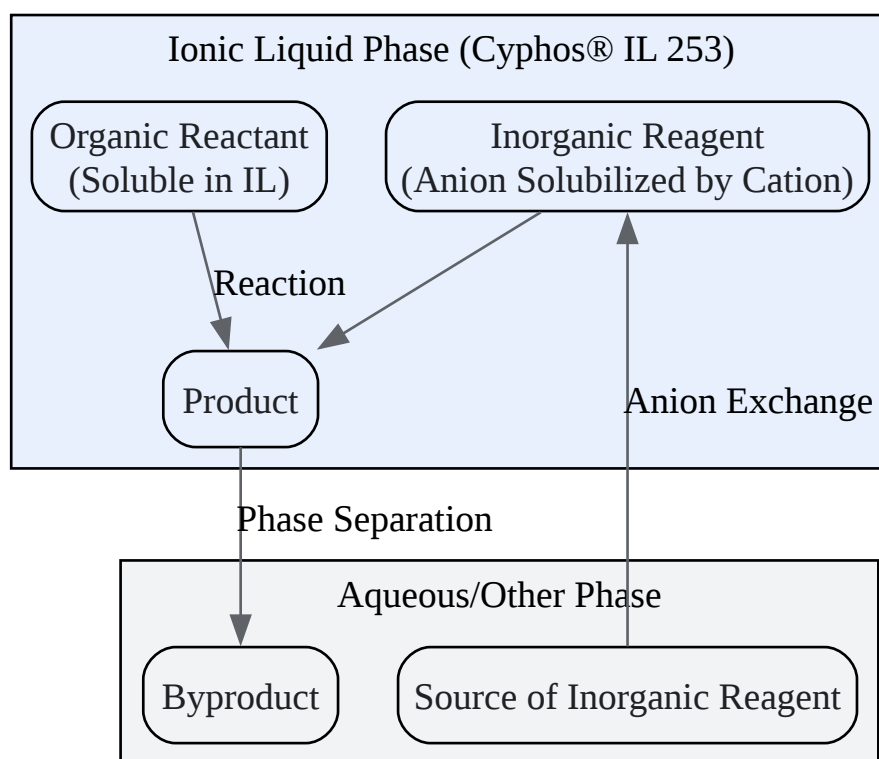
## Applications and Mechanistic Insights

Cyphos® IL 253 has demonstrated utility in a range of applications, primarily driven by its properties as a solvent and a phase-transfer catalyst. [7][8]

### Key Application Areas:

- **Catalysis:**
  - **Dehydrohalogenation:** The ionic liquid can act as a non-volatile, thermally stable medium for elimination reactions. [7][8] \* **Desulfurization:** It has been investigated for the removal of sulfur compounds from fuels. [7][8] \* **Materials Science:**
    - **Nanomaterial Synthesis:** It can serve as a solvent for the production of nanostructured materials. [7][8] \* **Rare Earth-Containing Ionic Liquids:** It has been incorporated into ionic liquids with luminescent and magnetic properties. [8] \* **Industrial Applications:**
      - **Lubricant Additives:** It has shown positive performance in anti-wear lubricant applications. [7][8] \* **Hydrocarbon Conversion:** It has been used in the conversion of hydrocarbons. [7][8]

## Logical Relationship in Catalytic Action



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Caption: Phase-transfer catalysis mechanism involving Cyphos® IL 253.

## Handling, Storage, and Safety

As a chemical reagent, proper handling and storage of Cyphos® IL 253 are paramount for safety and maintaining its integrity.

### Safety and Handling Protocols:

- **Personal Protective Equipment (PPE):** Always wear approved safety glasses, chemical-resistant gloves (e.g., nitrile), and a lab coat. [8][9] Work in a well-ventilated fume hood to avoid inhalation of any potential vapors. [8] \* **Spill and Exposure:**
  - **Skin Contact:** Causes severe skin burns. [1] Immediately wash the affected area with plenty of soap and water and remove contaminated clothing. [1] \* **Eye Contact:** Causes serious eye damage. [1] Rinse cautiously with water for several minutes. If contact lenses are present, remove them if easy to do so. Continue rinsing and seek immediate medical attention. [1] \* **Ingestion:** Toxic if swallowed. [1] Do not induce vomiting. Call a poison

control center or doctor immediately. [1] \* Inhalation: May cause respiratory irritation. [9] Move the person to fresh air. [9] \* Incompatibilities: Avoid contact with strong oxidizing agents. [8] \* Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations. Do not allow it to enter sewers or waterways. [1]

## Storage Recommendations:

- Conditions: Keep containers tightly sealed and store in a dry, well-ventilated area. [8][10] \* Stability: Cyphos® IL 253 is stable over long periods (12+ months) and does not polymerize. [8]

## Conclusion and Future Outlook

Cyphos® IL 253, or **tributyl(octyl)phosphonium chloride**, stands as a robust and versatile tool in the chemical sciences. Its high thermal stability, broad solvency, and catalytic activity make it a compelling alternative to traditional volatile organic solvents. As research continues to push the boundaries of green chemistry and materials science, the rational application of ionic liquids like Cyphos® IL 253 will undoubtedly play a pivotal role. The key to unlocking its full potential lies in a thorough understanding of its fundamental chemical properties and a commitment to safe and informed experimental design.

## References

- CYPHOS® IL 253 - VERSATILE PHOSPHONIUM IONIC LIQUID. Syensqo. [Link]
- Trihexyltetradecylphosphonium bis(2,4,4-trimethylpentyl)phosphinate | C48H102O2P2 | CID 16211839. PubChem. [Link]
- Trihexyltetradecylphosphonium bis(2,4,4-trimethylpentyl)
- Trihexyltetradecylphosphonium bis(2,4,4-trimethylpentyl)
- Trihexyltetradecylphosphonium chloride | C32H68ClP | CID 11375816. PubChem. [Link]
- The structure of trihexyl(tetradecyl)phosphonium chloride (Cyphos IL 101).

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## Sources

- 1. sds.strem.com [sds.strem.com]
- 2. strem.com [strem.com]
- 3. CAS 56315-19-6: Tributyl(octyl)phosphonium chloride [cymitquimica.com]
- 4. Trihexyl(tetradecyl)phosphonium chloride, min. 95% CYPHOS ... [cymitquimica.com]
- 5. Trihexyltetradecylphosphonium chloride | C32H68ClP | CID 11375816 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. CYPHOS® IL 253 - VERSATILE PHOSPHONIUM IONIC LIQUID | Syensqo [syensqo.com]
- 8. technote.strem.com [technote.strem.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. iolitec.de [iolitec.de]
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